

9-Hydroxythymol CAS number and molecular weight

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Compound of Interest

Compound Name: **9-Hydroxythymol**

Cat. No.: **B161601**

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9-Hydroxythymol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9-Hydroxythymol**, a derivative of the well-studied monoterpenoid phenol, thymol. While research specifically on **9-Hydroxythymol** is limited, this document consolidates the available data and provides context through the extensive research conducted on its parent compound.

Core Properties of 9-Hydroxythymol

9-Hydroxythymol is a natural product that can be isolated from plants such as *Eupatorium fortunei*.^[1] Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	61955-76-8	[1]
Molecular Formula	C ₁₀ H ₁₄ O ₂	[1]
Molecular Weight	166.22 g/mol	[1]
Alternate Names	2-(1-hydroxypropan-2-yl)-5-methylphenol, p-cymene-3,8-diol, p-Mentha-1,3,5-triene-3,9-diol	

Synthesis and Isolation

The primary method cited for obtaining **9-Hydroxythymol** is through isolation from natural sources, notably the plant *Eupatorium fortunei*. While specific, detailed synthetic protocols for **9-Hydroxythymol** are not readily available in the reviewed literature, the synthesis of related thymol derivatives has been described. For instance, the synthesis of 8-hydroxyl-9-angeloyloxythymol, also isolated from *Eupatorium fortunei*, was achieved in a seven-step route starting from m-cresol, utilizing a Sharpless asymmetric dihydroxylation to establish the stereochemistry. This suggests that similar synthetic strategies could potentially be adapted for the production of **9-Hydroxythymol**.

Biological Activity and Signaling Pathways (Inferred from Thymol)

Direct experimental data on the signaling pathways and specific biological activities of **9-Hydroxythymol** are not extensively documented. However, as a derivative of thymol, its biological activities are likely to be related to those of its parent compound. Thymol is known for a wide range of pharmacological effects, including antioxidant, anti-inflammatory, antimicrobial, and antitumor activities.^[2] The mechanisms underlying these effects often involve the modulation of key signaling pathways.

Antioxidant and Anti-inflammatory Pathways

Thymol's antioxidant and anti-inflammatory properties are its most studied attributes. It is known to scavenge free radicals and enhance the activity of endogenous antioxidant enzymes. A critical pathway in the cellular response to oxidative stress and inflammation is the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. Thymol has been shown to inhibit the activation of NF-κB, thereby reducing the expression of pro-inflammatory cytokines.

Figure 1: Inhibition of the NF-κB signaling pathway by Thymol.

Experimental Protocols

While specific experimental protocols for **9-Hydroxythymol** are not detailed in the provided search results, standard assays used to evaluate the biological activities of its parent

compound, thymol, would be applicable. Researchers investigating **9-Hydroxythymol** would likely employ the following methodologies.

In Vitro Antioxidant Activity Assays

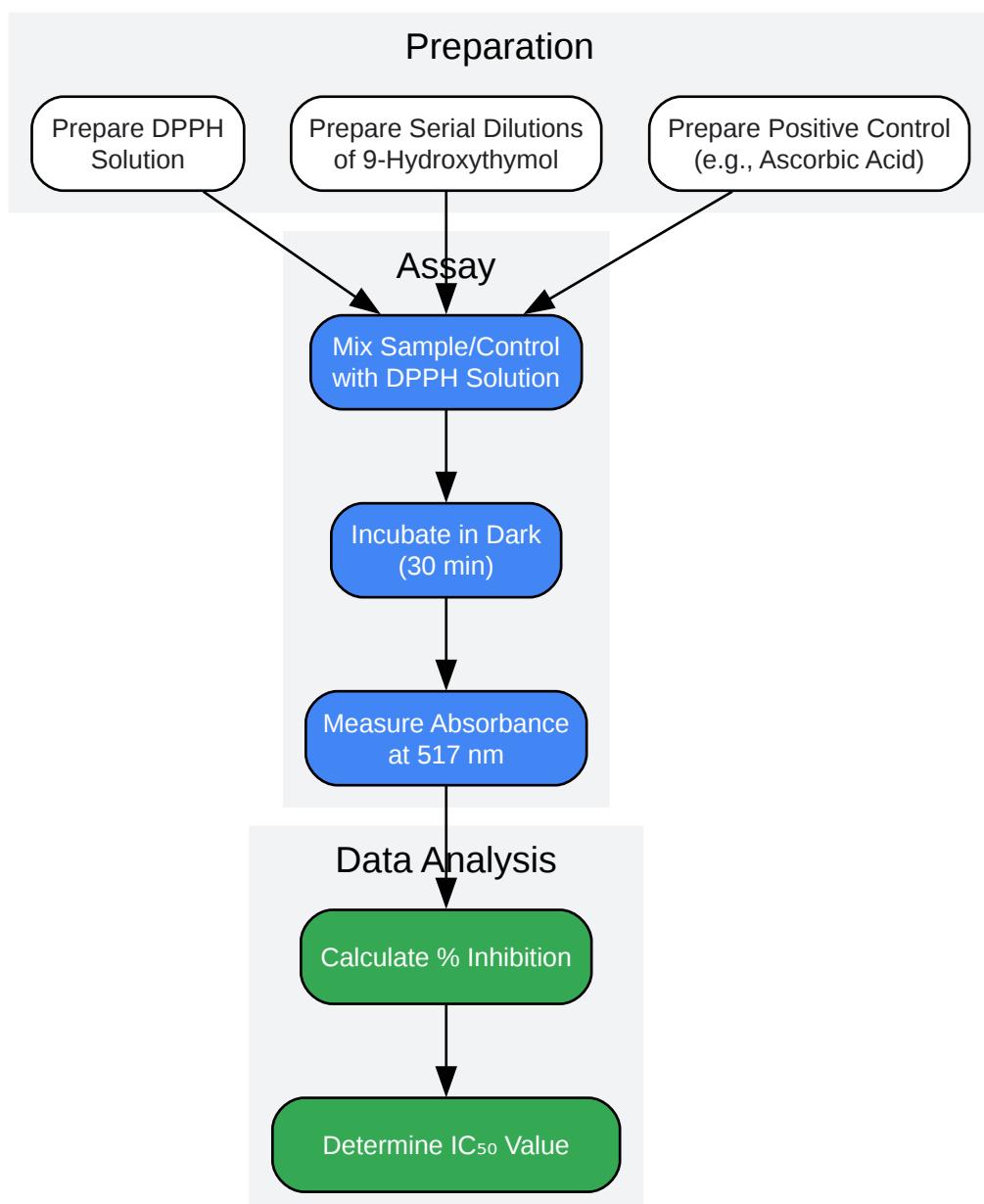
A common starting point for assessing the antioxidant potential of a compound is through in vitro chemical assays.

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay:

- Preparation of Reagents:
 - Prepare a stock solution of **9-Hydroxythymol** in a suitable solvent (e.g., ethanol or methanol).
 - Prepare a working solution of DPPH in methanol. The concentration should be adjusted to obtain an absorbance of approximately 1.0 at 517 nm.
- Assay Procedure:
 - In a 96-well plate, add various concentrations of the **9-Hydroxythymol** solution.
 - Add the DPPH working solution to each well.
 - Incubate the plate in the dark at room temperature for 30 minutes.
 - Measure the absorbance at 517 nm using a microplate reader.
 - A standard antioxidant, such as ascorbic acid or Trolox, should be used as a positive control.
- Calculation:
 - The percentage of radical scavenging activity is calculated using the formula: % Inhibition = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] * 100$ where A_{control} is the absorbance of the DPPH solution without the sample, and A_{sample} is the absorbance of the DPPH solution with the sample.

- The IC_{50} value (the concentration of the compound that scavenges 50% of the DPPH radicals) is then determined.

The workflow for this common antioxidant assay can be visualized as follows:



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Figure 2: Workflow for the DPPH radical scavenging assay.

Conclusion

9-Hydroxythymol is a naturally occurring derivative of thymol with defined chemical properties. While direct and extensive research on its biological activities and mechanisms of action is still emerging, the wealth of data on its parent compound, thymol, provides a strong foundation for future investigations. Researchers can leverage the established experimental protocols and known signaling pathways associated with thymol to explore the therapeutic potential of **9-Hydroxythymol**. Further studies are warranted to elucidate the specific pharmacological profile of this compound and to determine if the hydroxyl group at the 9-position confers any unique or enhanced biological activities compared to thymol.

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